

Technical Guide: Molecular Weight of 2-(4-Methylphenyl)propanenitrile

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)propanenitrile

Cat. No.: B2862378

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **2-(4-Methylphenyl)propanenitrile**, a crucial parameter for professionals in research and drug development. The accurate determination of molecular weight is fundamental for various applications, including stoichiometry in chemical reactions, quantitative analysis, and the formulation of pharmaceutical compounds.

Chemical Identity

- Systematic Name: **2-(4-Methylphenyl)propanenitrile**
- Common Synonyms: 2-(p-Tolyl)propionitrile, α -Methyl-4-methylbenzeneacetonitrile
- CAS Number: 75920-45-5
- Molecular Formula: $C_{10}H_{11}N$ ^{[1][2]}

The molecular formula is the cornerstone for calculating the molecular weight of a compound. It specifies the number of atoms of each element present in one molecule of the substance.

Molecular Weight Determination

The molecular weight (MW) of a compound is the sum of the atomic weights of its constituent atoms. The atomic weights used for this calculation are the standard atomic weights, which are

the weighted averages of the isotopic masses of an element.

The molecular formula $C_{10}H_{11}N$ indicates that one molecule of **2-(4-Methylphenyl)propanenitrile** contains:

- 10 Carbon (C) atoms
- 11 Hydrogen (H) atoms
- 1 Nitrogen (N) atom

The calculation is performed by multiplying the number of atoms of each element by its standard atomic weight and summing the results.

Table 1: Calculation of the Molecular Weight of **2-(4-Methylphenyl)propanenitrile**

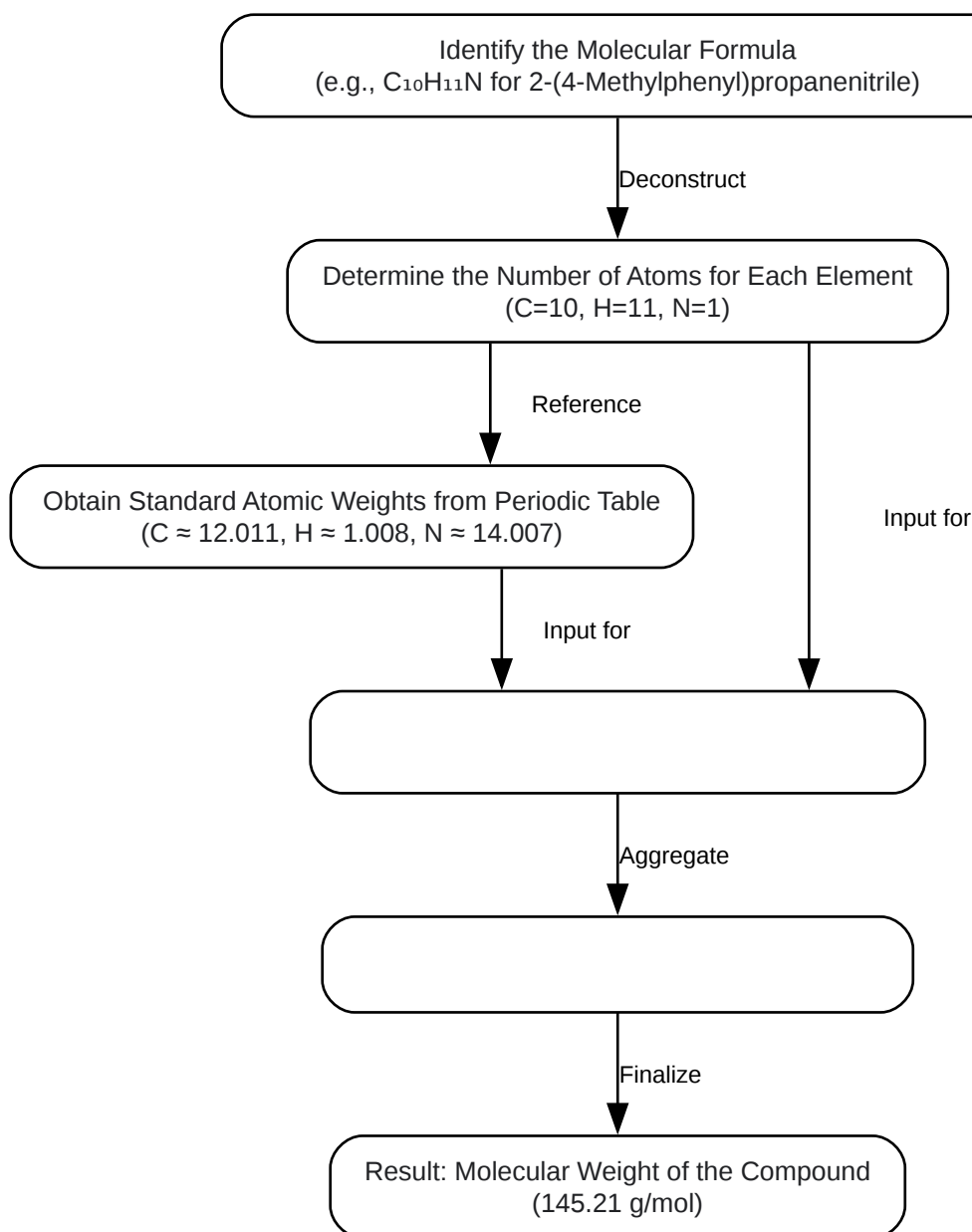
Constituent Element	Chemical Symbol	Number of Atoms	Standard Atomic Weight (g/mol)	Contribution to Molecular Weight (g/mol)
Carbon	C	10	12.011	120.11
Hydrogen	H	11	1.008	11.088
Nitrogen	N	1	14.007[3][4]	14.007
Total	145.205			

Based on this calculation, the molecular weight of **2-(4-Methylphenyl)propanenitrile** is approximately 145.21 g/mol . This value is consistent with published data for this compound.[1]
[2]

Methodological Workflow for Molecular Weight Calculation

The process of determining the molecular weight of a chemical compound from its formula is a foundational concept in chemistry. The following diagram illustrates the logical workflow for this

calculation.



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Workflow for Molecular Weight Calculation.

Significance in Research and Development

- **Stoichiometric Calculations:** The molecular weight is essential for determining the molar quantities of reactants and products in chemical syntheses, ensuring optimal reaction conditions and yields.

- **Analytical Chemistry:** In techniques such as mass spectrometry, the molecular weight (or more accurately, the molecular mass) is a primary identifier of a compound. It is also critical for preparing solutions of known molarity.
- **Pharmacology and Drug Formulation:** The molecular weight influences various pharmacokinetic properties of a drug, including its absorption, distribution, metabolism, and excretion (ADME). It is a key parameter in dosage calculations and the formulation of drug products.

This guide has provided a comprehensive overview of the molecular weight of **2-(4-Methylphenyl)propanenitrile**, its calculation, and its importance in scientific research and development.

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References

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